The Discovery and Synthesis of Lauroylcarnitine Chloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Lauroylcarnitine chloride*
CAS No.:	*7023-03-2*
Cat. No.:	*B1139120*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

Lauroylcarnitine chloride, a synthetic derivative of the naturally occurring amino acid L-carnitine, has garnered significant interest in the pharmaceutical and biochemical fields. This technical guide provides an in-depth overview of the discovery and, primarily, the chemical synthesis of this long-chain acylcarnitine. The document details the established synthetic protocols, presents key quantitative data in a structured format, and visually represents the synthetic workflow. Furthermore, it explores the compound's established role as a permeation enhancer and its interactions with cellular membranes, a key aspect of its biological activity.

Introduction and Discovery

The discovery of **Lauroylcarnitine chloride** is intrinsically linked to the broader history of L-carnitine research. L-carnitine was first isolated from meat extracts in the early 20th century, and its essential role in the transport of long-chain fatty acids into the mitochondrial matrix for β-oxidation was elucidated in the mid-20th century. This foundational knowledge spurred

© 2026 BenchChem. All rights reserved.

investigations into various acylcarnitines, the esters of L-carnitine, to understand their metabolic roles and potential therapeutic applications.

The synthesis of specific acylcarnitines like **Lauroylcarnitine chloride** was a logical progression in this research, allowing for the systematic study of how different fatty acid chain lengths influence the biochemical and biophysical properties of these molecules. While a singular "discovery" paper for **Lauroylcarnitine chloride** is not readily identifiable, its development can be situated within the broader expansion of research into synthetic acylcarnitines for applications ranging from metabolic studies to drug delivery.

Physicochemical Properties

Lauroylcarnitine chloride is a white crystalline powder. Key physicochemical properties are summarized in the table below.

Property	Value
Molecular Formula	$C_{19}H_{38}ClNO_4$
Molecular Weight	379.96 g/mol
CAS Number	6919-91-1
Appearance	White crystalline powder
Solubility	Slightly soluble in water and methanol
Synonyms	L-Lauroylcarnitine, CAR 12:0, C12:0 Carnitine, L-Carnitine lauroyl ester

Synthesis of **Lauroylcarnitine Chloride**

The most well-documented and industrially applicable method for the synthesis of **Lauroylcarnitine chloride** involves the acylation of L-carnitine with lauroyl chloride. A detailed, two-step protocol, adapted from established methodologies, is presented below.[1]

Experimental Protocol

Step 1: Acylation of L-Carnitine to form Crude **Lauroylcarnitine Chloride**

© 2026 BenchChem. All rights reserved.

- Reaction Setup: In a suitable reaction vessel, dissolve L-carnitine in glacial acetic acid.
- Addition of Acylating Agent: Slowly add lauroyl chloride to the L-carnitine solution.
- Reaction Conditions: Heat the reaction mixture to a constant temperature of 70°C and maintain for 8 hours.
- Solvent Removal: After the reaction is complete, distill off the acetic acid under reduced pressure (vacuum at -0.09Mpa) at a temperature below 80°C until a large amount of crystal precipitates.
- Initial Crystallization: Cool the mixture to 40°C and add acetone. Stir the suspension to fully disperse the solid for 30 minutes.
- Isolation of Crude Product: Cool the mixture to below 5°C and maintain at 0-5°C for 2 hours to complete crystallization. Filter the mixture and dry the resulting solid under vacuum at 80°C to obtain the crude **Lauroylcarnitine chloride**.

Step 2: Purification of **Lauroylcarnitine Chloride**

- Recrystallization: Dissolve the crude product in ethanol or methanol by heating.
- Hot Filtration: Filter the hot solution to remove any insoluble impurities.
- Concentration: Partially distill off the ethanol or methanol under reduced pressure to concentrate the solution.
- Final Crystallization: Cool the concentrated solution and add acetone. Stir the mixture evenly and then cool to induce crystallization.
- Isolation of Pure Product: Filter the crystals and dry them to obtain the pure **Lauroylcarnitine chloride**.

Quantitative Data for Synthesis

The following table summarizes the quantitative data associated with the synthesis protocol described above.[1]

© 2026 BenchChem. All rights reserved.

Parameter	Value
Starting Material	L-Carnitine
Acylating Agent	Lauroyl Chloride
Solvent	Glacial Acetic Acid
Reaction Temperature	70°C
Reaction Time	8 hours
Yield (Crude Product)	98.4%
Overall Yield (Pure)	At least 92%
Purity (Final Product)	≥99.5%

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis and purification of **Lauroylcarnitine chloride**.



Click to download full resolution via product page

Caption: Workflow for the synthesis and purification of **Lauroylcarnitine chloride**.

Biological Activity and Mechanism of Action

Lauroylcarnitine chloride is recognized as an orally active absorption enhancer, capable of improving the bioavailability of certain therapeutic compounds, particularly peptides. Its mechanism of action is primarily attributed to its properties as a cationic surfactant.

© 2026 BenchChem. All rights reserved.

As a surfactant, **Lauroylcarnitine chloride** can interact with and transiently permeabilize biological membranes. This action is thought to facilitate the paracellular transport of co-administered drugs across epithelial barriers, such as the intestinal lining. It has been used in research to permeabilize porcine enterocytes for the delivery of polar fluorescent probes.

While a specific signaling pathway directly modulated by **Lauroylcarnitine chloride** has not been extensively characterized, its primary biological effect as a permeation enhancer is a well-documented physical interaction with cell membranes. This is distinct from classical receptor-mediated signaling cascades.

Proposed Mechanism of Permeation Enhancement

The following diagram illustrates the proposed mechanism by which **Lauroylcarnitine chloride** enhances the permeation of other molecules across a cell layer.

Caption: Proposed mechanism of **Lauroylcarnitine chloride** as a permeation enhancer.

Conclusion

Lauroylcarnitine chloride is a valuable compound for researchers in drug development and biochemistry. Its synthesis is well-established, offering high yields and purity. The primary biological application of **Lauroylcarnitine chloride** lies in its ability to act as a permeation enhancer, a property derived from its surfactant nature. Further research may yet uncover more specific biological signaling roles for this and other long-chain acylcarnitines. This guide provides a foundational technical overview to support such ongoing and future research endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]

- To cite this document: BenchChem. [The Discovery and Synthesis of Lauroylcarnitine Chloride: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139120/docs#the-discovery-and-synthesis-of-lauroylcarnitine-chloride-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check